

# An In-depth Technical Guide to the Safe Handling of Bromoethane-2-D1

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## Compound of Interest

Compound Name: Bromoethane-2-D1

CAS No.: 23705-67-1

Cat. No.: B3044131

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This guide provides a comprehensive overview of the safety data for **Bromoethane-2-D1**, designed for researchers, scientists, and professionals in drug development. Moving beyond a standard Safety Data Sheet (SDS), this document synthesizes technical data with practical, field-tested insights to ensure the safe and effective use of this valuable isotopic compound. Our approach is grounded in the principles of Expertise, Experience, Authoritativeness, and Trustworthiness (E-E-A-T), aiming to explain not just what to do, but why it's done.

## Introduction: The Significance of Deuteration and Safety

**Bromoethane-2-D1** ( $\text{CH}_2\text{DCH}_2\text{Br}$ ) is an isotopically labeled analog of bromoethane, where one hydrogen atom on the methyl group has been replaced by its heavier isotope, deuterium. This substitution makes it a powerful tool in mechanistic studies, metabolic pathway elucidation, and as a synthetic intermediate where kinetic isotope effects can be leveraged. However, this subtle structural change necessitates a dedicated examination of its safety profile. While much of the hazard information is inherited from its parent compound, bromoethane, the presence of deuterium can influence its metabolic fate and, consequently, its toxicological properties. This guide is structured to provide a holistic understanding of these factors.

## Section 1: Core Chemical and Physical Characteristics

Understanding the fundamental properties of a chemical is the bedrock of its safe handling. The introduction of a single deuterium atom has a measurable effect on the molecular weight of **Bromoethane-2-D1** compared to its non-deuterated counterpart.

Property	Bromoethane-2-D1	Bromoethane (unlabeled)
Molecular Formula	CH <sub>2</sub> DCH <sub>2</sub> Br	C <sub>2</sub> H <sub>5</sub> Br
Molecular Weight	109.97 g/mol [1]	108.97 g/mol [2]
CAS Number	23705-67-1[1]	74-96-4[1]
Appearance	Colorless liquid[2]	Colorless liquid[3]
Boiling Point	37 - 40 °C (99 - 104 °F)[2]	37 - 40 °C / 98.6 - 104 °F
Melting Point	-119 °C (-182 °F)[2]	-119 °C / -182.2 °F
Density	1.46 g/mL[2]	1.46 g/cm <sup>3</sup> at 20 °C[4]
Flash Point	-23 °C (-9 °F)[2]	-23 °C / -9.4 °F
Water Solubility	9 g/L[2]	9 g/L at 20 °C[4]
Vapor Density	3.76 (Air = 1)[2]	3.76

As the data indicates, many of the macroscopic physical properties are nearly identical. However, the difference in molecular weight, while small, is a critical parameter in high-sensitivity analytical applications.

## Section 2: Hazard Identification and Toxicological Insights

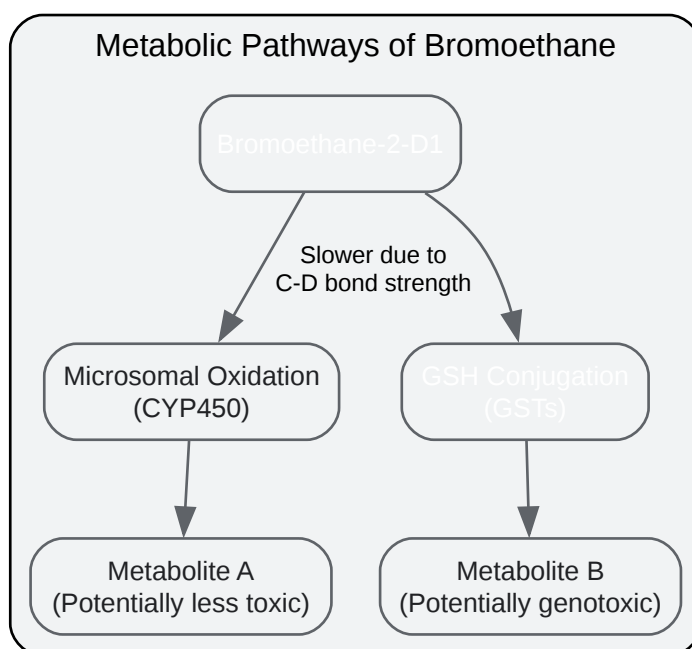
**Bromoethane-2-D1** is a hazardous chemical, and its handling requires stringent safety measures. Its primary hazards are its high flammability and its toxicity.

GHS Hazard Classification:

- Flammable liquids: Category 2 (H225: Highly flammable liquid and vapour)[2][4][5]
- Acute toxicity, Oral: Category 4 (H302: Harmful if swallowed)[5]
- Acute toxicity, Inhalation: Category 4 (H332: Harmful if inhaled)
- Serious eye irritation: Category 2 (H319: Causes serious eye irritation)[2][5]
- Carcinogenicity: Category 2 (H351: Suspected of causing cancer)[2][4][5]
- Hazardous to the ozone layer: Category 1 (H420: Harms public health and the environment by destroying ozone in the upper atmosphere)[4][5]

#### The Deuterium Isotope Effect on Toxicity:

From a toxicological perspective, the C-D bond is stronger than the C-H bond. This can lead to a "kinetic isotope effect," where metabolic processes that involve the cleavage of this bond are slowed down. Research on deuterated analogs of similar compounds, such as 1,2-dibromoethane, has shown a significant deuterium isotope effect on metabolism.[6] Specifically, the microsomal oxidation can be reduced, which may alter the toxicological profile.[6] While the overall metabolism of deuterated bromoethane was less, the resulting DNA damage was observed to be greater at later time points, suggesting that the metabolic pathway may be shifted towards pathways that produce genotoxic metabolites.[6] This underscores the importance of treating deuterated compounds with a high degree of caution, as their biological activity may not be identical to their non-deuterated counterparts.



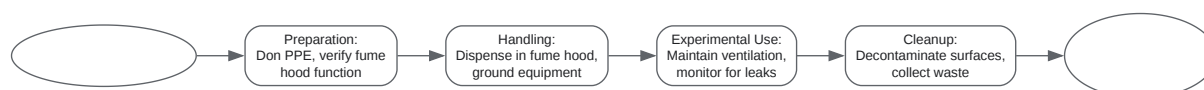
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Caption: Potential metabolic pathways of **Bromoethane-2-D1**.

## Section 3: Protocols for Safe Handling and Storage

A proactive approach to safety is paramount. The following protocols are designed to minimize risk during the handling and storage of **Bromoethane-2-D1**.

Experimental Workflow for Safe Handling:



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Caption: A typical workflow for the safe handling of **Bromoethane-2-D1**.

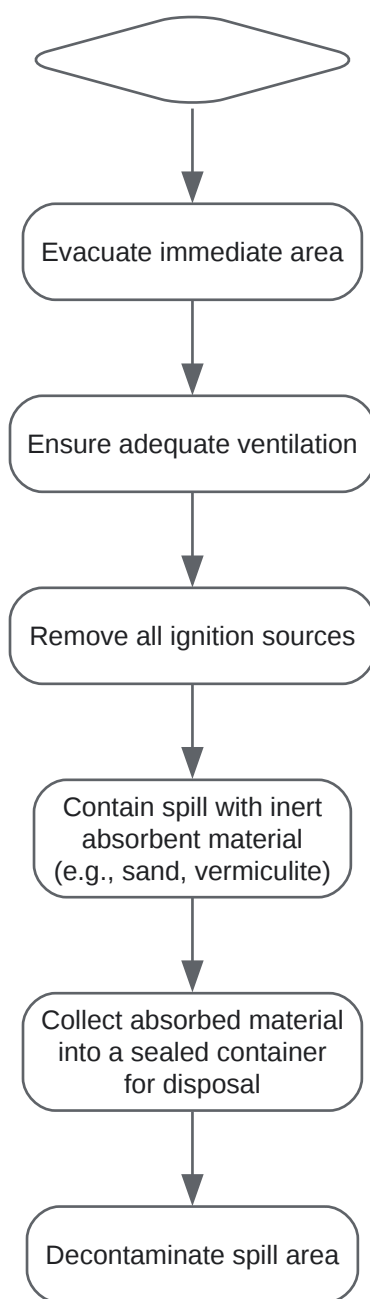
Step-by-Step Handling Protocol:

- Preparation:
  - Before handling, ensure you are in a well-ventilated area, preferably a certified chemical fume hood.
  - Don the appropriate Personal Protective Equipment (PPE):
    - Gloves: Wear suitable chemical-resistant gloves. Given that bromoethane can attack some plastics and rubbers, nitrile gloves may not be sufficient for prolonged contact.[3] It is advisable to consult the glove manufacturer's resistance chart.
    - Eye Protection: Use safety goggles with side shields or a face shield.[3]
    - Lab Coat: A flame-retardant lab coat is recommended.
  - Ensure that an emergency eyewash station and safety shower are readily accessible.
- Dispensing and Use:
  - Ground and bond all containers and receiving equipment to prevent static discharge, which can be an ignition source.[3][7]
  - Use non-sparking tools.[3]
  - Avoid creating aerosols or mists of the liquid.
  - Keep the container tightly closed when not in use.
- Storage:
  - Store **Bromoethane-2-D1** in a refrigerator in a tightly sealed container.[1]
  - The storage area should be well-ventilated and away from sources of heat, sparks, or open flames.[3]
  - Store away from incompatible materials such as strong oxidizing agents, strong bases, aluminum, zinc, and magnesium.[3]

## Section 4: Emergency and First-Aid Procedures

In the event of an emergency, a swift and informed response is critical.

Accidental Release Measures:



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Caption: Emergency response decision tree for a **Bromoethane-2-D1** spill.

## First-Aid Measures:

Route of Exposure	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2][7]

## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][7]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[7]
- Specific Hazards: Highly flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.[3] Containers may explode when heated. Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][7]

## Section 5: Disposal Considerations

Disposal of **Bromoethane-2-D1** and any contaminated materials must be handled as hazardous waste.

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container.
- **Regulatory Compliance:** Dispose of contents and container in accordance with all local, state, and federal regulations. Do not allow the product to enter drains or waterways.
- **Professional Disposal:** It is recommended to use a licensed professional waste disposal service to ensure compliance and safety.

## Conclusion

**Bromoethane-2-D1** is an indispensable tool for scientific advancement, but its use comes with significant responsibilities. Its high flammability and potential health hazards, which may be subtly altered by its isotopic nature, demand a rigorous and informed approach to safety. By understanding its chemical properties, adhering to strict handling protocols, and being prepared for emergencies, researchers can mitigate the risks and continue to leverage this compound for groundbreaking discoveries.

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